

"pentylcyclopentane safety data sheet and handling"

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Compound of Interest

Compound Name: Pentylcyclopentane

Cat. No.: B1328772

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An In-depth Technical Guide to the Safe Handling of **Pentylcyclopentane** for Laboratory Professionals

Introduction

Pentylcyclopentane (CAS No. 3741-00-2) is a cycloalkane with the molecular formula $C_{10}H_{20}$. [1] It is a colorless liquid at room temperature and is characterized by its non-polar nature, making it soluble in many organic solvents but not in polar solvents like water. [2] Its applications in research and development may include its use as a solvent, in the synthesis of other organic compounds, or in the development of fuels and lubricants. [2] This guide is intended for researchers, scientists, and drug development professionals, providing comprehensive safety data, handling protocols, and emergency procedures to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

Pentylcyclopentane is classified as a flammable liquid. [1] It is crucial to understand its hazards to implement appropriate safety measures.

GHS Classification

- Flammable liquids: Category 3 [1]
- Hazard Statement: H226: Flammable liquid and vapor [1]

Precautionary Statements

A thorough understanding and adherence to the following precautionary statements are essential for the safe handling of **pentylcyclopentane**:

- Prevention: P210, P233, P240, P241, P242, P243, P280[1]
- Response: P303+P361+P353, P370+P378[1]
- Storage: P403+P235[3]
- Disposal: P501[3]

Physical and Chemical Properties

The physical and chemical properties of **pentylcyclopentane** are summarized in the table below. This data is essential for risk assessment and for designing safe experimental setups.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀	[1]
Molecular Weight	140.27 g/mol	[1]
CAS Number	3741-00-2	[1]
Appearance	Colorless liquid	[2]
Boiling Point	~180 °C	[3]
Flash Point	38 °C	[3]
Density	0.79 g/mL	[3]
Solubility	Insoluble in water; soluble in organic solvents	[2]

Toxicological Information

Currently, there is a lack of specific toxicological studies for **pentylcyclopentane**. However, data from related cycloalkanes, such as methylcyclopentane, suggest that the primary health

hazards are associated with inhalation.

In a subchronic inhalation toxicity study in rats, methylcyclopentane was found to have the liver and kidneys as target organs at high concentrations. The no-observed-adverse-effect concentration (NOAEC) was determined to be 1300 ppm for a 6-hour daily exposure.^[4] While this data provides some insight, it should be interpreted with caution as it pertains to a different, though structurally related, compound.

Like many hydrocarbons, **pentylcyclopentane** should be handled with care to avoid inhalation of vapors and direct contact with the skin.^[2]

Experimental Protocols: Safe Handling and Use

The following are general experimental protocols for the safe handling of flammable liquids like **pentylcyclopentane** in a research and development laboratory. These protocols are based on established safety guidelines and should be adapted to specific experimental conditions.

Risk Assessment

Before any new experiment involving **pentylcyclopentane**, a thorough risk assessment must be conducted. This should include:

- An evaluation of the quantities of **pentylcyclopentane** to be used.
- Identification of all potential ignition sources in the experimental setup and the surrounding area.
- Consideration of the potential for vapor accumulation.
- An assessment of the health hazards associated with inhalation and skin contact.
- The establishment of emergency procedures.

Engineering Controls

- Ventilation: All handling of **pentylcyclopentane** that may generate vapors should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1]

- Ignition Source Control: All sources of ignition, including open flames, hot surfaces, and spark-producing equipment, must be eliminated from the vicinity where **pentylcyclopentane** is handled and stored.[2] Use of intrinsically safe or explosion-proof electrical equipment is recommended.[1]
- Grounding and Bonding: When transferring **pentylcyclopentane** from one metal container to another, both containers must be bonded and grounded to prevent the buildup of static electricity, which can be an ignition source.[5]

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **pentylcyclopentane**:

- Eye Protection: Chemical splash goggles or a face shield.[6]
- Hand Protection: Chemically resistant gloves (e.g., nitrile).[6]
- Body Protection: A flame-resistant lab coat and closed-toe shoes.[6]
- Respiratory Protection: If working outside of a fume hood where vapor concentrations may exceed exposure limits, a NIOSH-approved respirator with organic vapor cartridges is required.[6]

Storage

- Store **pentylcyclopentane** in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Store away from heat, sparks, open flames, and other ignition sources.[3]
- Store in a designated flammable liquids storage cabinet.[6]
- Segregate from incompatible materials such as oxidizing agents.[5]

Waste Disposal

- All waste containing **pentylcyclopentane** must be collected in a properly labeled, sealed container.[2]

- Dispose of **pentylcyclopentane** waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[3]

Emergency Procedures

Spills

- Small Spills (less than 1 liter):
 - Alert personnel in the immediate area.
 - Eliminate all ignition sources.
 - Wear appropriate PPE.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
- Large Spills (greater than 1 liter):
 - Evacuate the area immediately.
 - Alert emergency response personnel.
 - Prevent the spread of the spill if it can be done without risk.
 - Do not attempt to clean up a large spill without proper training and equipment.

Fire

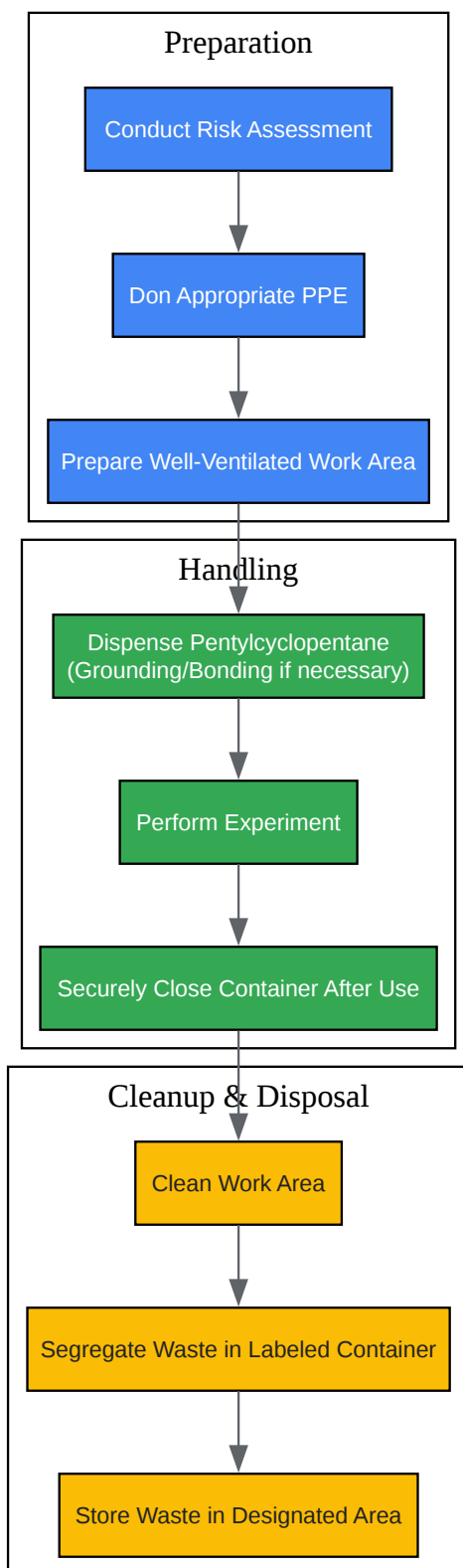
- In case of a small fire, use a dry chemical, carbon dioxide, or alcohol-resistant foam fire extinguisher.
- For a large fire, evacuate the area and call emergency services.
- Do not use water, as it may spread the flammable liquid.

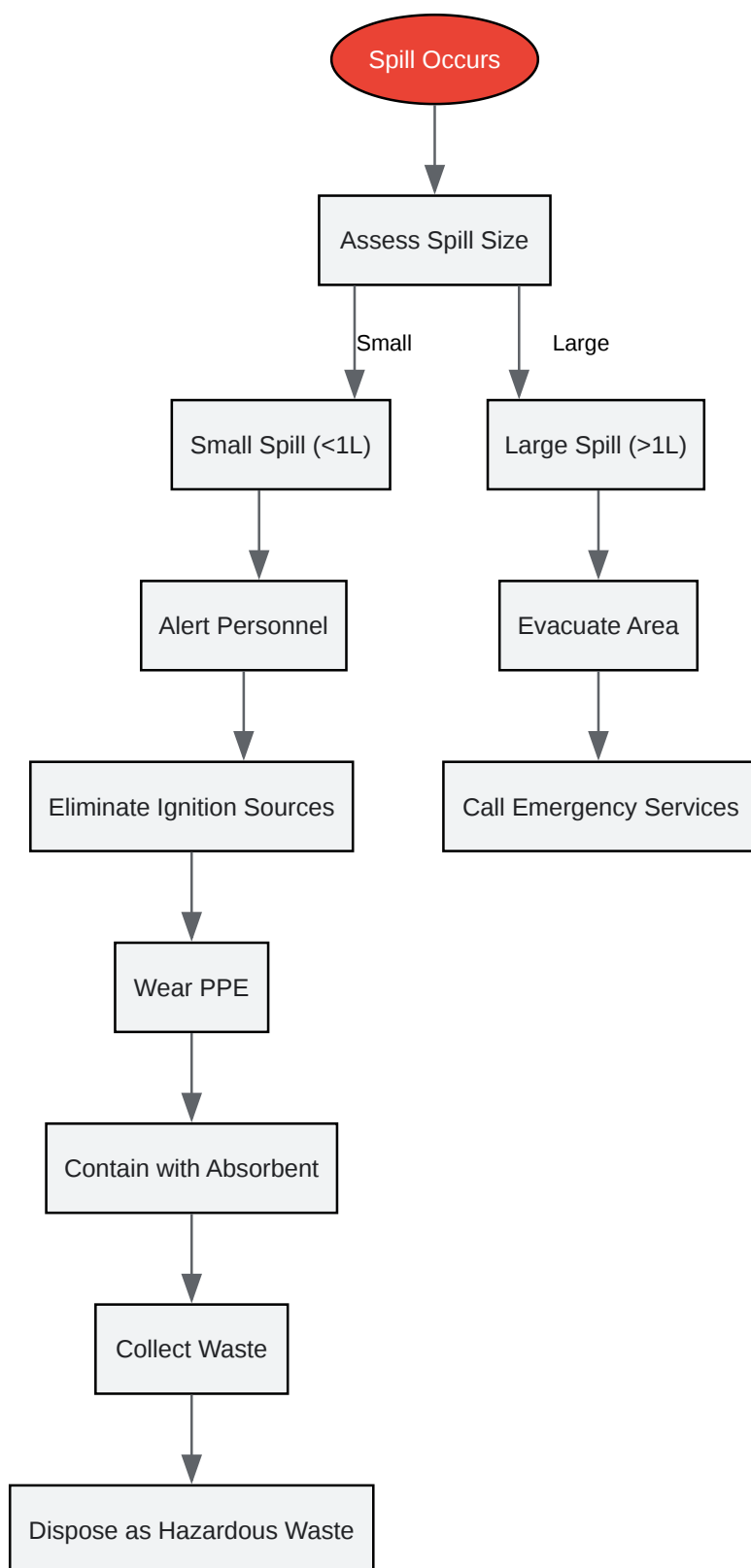
First Aid

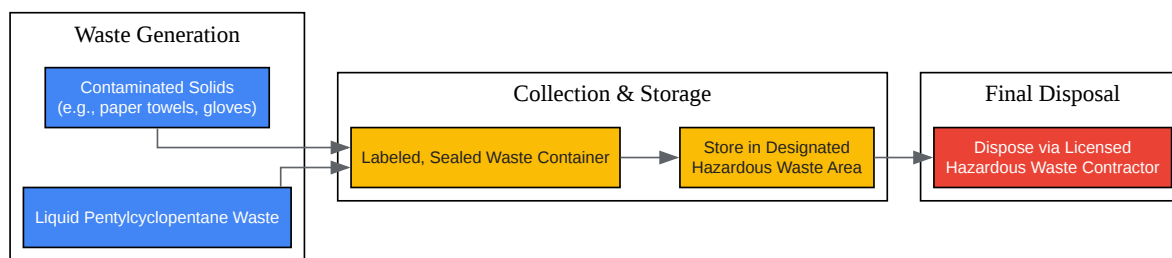
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

Visualized Workflows

The following diagrams illustrate key safety workflows for handling **pentylcyclopentane**.







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